A Comprehensive Technical Guide to the Nuclear Properties of Barium-135

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Compound of Interest	
Compound Name:	*Barium-135*
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the nuclear properties of the stable isotope **Barium-135** (^{135}Ba). The information is curated for professionals in research, science, and drug development who may utilize this isotope in their respective fields, such as in nuclear magnetic resonance (NMR) studies or as a stable tracer.

Core Nuclear Characteristics

Barium-135 is one of the seven naturally occurring isotopes of barium and is notable for its stability and unique nuclear properties. It has an atomic number (Z) of 56 and a mass number (A) of 135, with a neutron number (N) of 79.[1] Its natural abundance is approximately 6.592%.[2][3]

Tabulated Nuclear Data

The fundamental nuclear properties of **Barium-135** are summarized in the table below for ease of reference and comparison.

Property	Value	Notes
Spin and Parity (I^π)	3/2+	[1][2]
Atomic Mass	134.9056886 u	[3]
Mass Excess	-87.850512 MeV	[3]
Binding Energy per Nucleon	8.397533 MeV	[3]
Decay Mode	Stable	[2][3]
Natural Abundance	6.592%	[2][3]
Magnetic Dipole Moment (μ)	+0.837943 μN	[3]
Electric Quadrupole Moment (Q)	+0.16 barn	[3]

Nuclear Isomer: Barium-135m

Barium-135 has a metastable isomer, **Barium-135**m (^{135m}Ba), which is a nuclear state with a longer-than-usual half-life. This isomer decays to the stable ground state of ^{135}Ba through an isomeric transition (IT), emitting a gamma-ray photon.[4]

Properties of Barium-135m

Property	Value	Notes
Excitation Energy	268.218(20) keV	[4]
Half-life (T½)	28.7(2) hours	[5]
Spin and Parity (I^π)	11/2-	[4]
Decay Mode	Isomeric Transition (IT)	[4]
Primary Gamma-ray Energy	268.2 keV	[4]

Decay Scheme of Barium-135m

The decay of the metastable state ^{135m}Ba to the stable ground state ^{135}Ba is a critical aspect of its nuclear characterization. This process involves the release of energy in the form of gamma

radiation.

Decay of the nuclear isomer ^{135m}Ba to the stable ^{135}Ba ground state.

Experimental Protocols for Property Determination

The nuclear properties of **Barium-135** have been determined through various sophisticated experimental techniques. Below are detailed methodologies for two key experimental approaches.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the nuclear magnetic dipole moment of isotopes like ^{135}Ba.[6]

Objective: To measure the nuclear magnetic resonance frequency of ^{135}Ba and determine its magnetic dipole moment.

Methodology:

- Sample Preparation: A solution of a barium salt, such as Barium Chloride ($BaCl_2$), enriched in ^{135}Ba is prepared in a suitable solvent, typically heavy water (D_2O). The concentration is optimized to obtain a detectable signal.

- Instrumentation: A high-field NMR spectrometer is employed. The spectrometer consists of a superconducting magnet to generate a strong, stable magnetic field, a probe to hold the sample and transmit/receive radiofrequency (RF) pulses, and a console for pulse programming and data acquisition.

- Experimental Procedure:

  - The sample is placed within the NMR probe inside the magnet.

  - A series of RF pulses are applied to the sample to excite the ^{135}Ba nuclei.

  - The free induction decay (FID) signal, which is the time-domain response of the nuclei returning to equilibrium, is recorded.

  - The FID is Fourier transformed to obtain the frequency-domain NMR spectrum.

- The resonance frequency of ^{135}Ba is precisely measured relative to a known reference standard.

- Data Analysis: The magnetic dipole moment (μ) is calculated from the measured resonance frequency (ν) and the applied magnetic field strength (B_0) using the Larmor equation: $\nu = (\gamma/2\pi)B_0$, where γ is the gyromagnetic ratio, which is directly proportional to the magnetic moment.

Workflow for NMR Spectroscopy

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References

- 1. Barium-135 - isotopic data and properties [chemlin.org]

- 2. atom.kaeri.re.kr [atom.kaeri.re.kr]

- 3. Isotope data for barium-135 in the Periodic Table [periodictable.com]

- 4. Barium-135 | 14698-58-9 | Benchchem [benchchem.com]

- 5. Barium-135m - isotopic data and properties [chemlin.org]

- 6. journals.aps.org [journals.aps.org]

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